

# A Comparative Guide to Propisochlor Certified Reference Materials for Quality Control

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## *Compound of Interest*

Compound Name: *Propisochlor*

Cat. No.: *B166880*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Propisochlor** Certified Reference Materials (CRMs) and analytical methodologies for robust quality control. Accurate quantification of **propisochlor**, a widely used herbicide, is critical in environmental monitoring, food safety, and toxicology studies. The use of high-quality CRMs is fundamental to ensuring the validity and traceability of analytical results.

## Comparison of Propisochlor Certified Reference Materials

The selection of a suitable CRM is paramount for the accuracy and reliability of analytical measurements. Leading providers, such as LGC Dr. Ehrenstorfer, Sigma-Aldrich (PESTANAL®), and HPC Standards, offer **propisochlor** CRMs produced under stringent quality management systems like ISO 17034 and ISO/IEC 17025. This ensures the certified values for purity and uncertainty are metrologically traceable.

Below is a comparative summary of typical specifications for **propisochlor** CRMs from major suppliers. Please note that specific values are lot-dependent and the Certificate of Analysis (CoA) for a specific batch should always be consulted for the most accurate information.

Feature	LGC Dr. Ehrenstorfer	Sigma-Aldrich (PESTANAL®)	HPC Standards
Product Name	Propisochlor	Propisochlor PESTANAL®	Propisochlor
CAS Number	86763-47-5	86763-47-5	86763-47-5
Format	Neat	Neat, Solution	Neat, Solution
Certified Purity	Typically ≥98%	Typically ≥98%	High-purity
Expanded Uncertainty	Lot-specific value provided on CoA	Lot-specific value provided on CoA	Lot-specific value provided on CoA
Traceability	To SI units	To NIST SRM	Meets international standards
Accreditation	ISO 17034, ISO/IEC 17025	ISO/IEC 17025, ISO Guide 34	Conforms to international standards
Documentation	Comprehensive Certificate of Analysis	Certificate of Analysis	Certificate of Analysis

## Performance Comparison of Analytical Methods for Propisochlor

The choice of analytical method depends on factors such as the sample matrix, required sensitivity, and available instrumentation. This section compares the performance of common chromatographic techniques for the determination of **propisochlor**.

Parameter	UPLC-MS/MS	HPLC-UV	GC-MS
Limit of Detection (LOD)	0.03 - 0.12 µg/kg <sup>[1]</sup>	Typically in the low ng range	Typically in the low ng/L range
Limit of Quantitation (LOQ)	0.1 - 0.4 µg/kg <sup>[1]</sup>	Typically in the mid-to-high ng range	1.8 - 29.2 ng/L (for a range of pesticides) <sup>[2]</sup>
Recovery	73.7 - 94.9% <sup>[1]</sup>	80.0 - 86.6% <sup>[3]</sup>	70.1 - 116.5% (for a range of pesticides) <sup>[2]</sup>
Precision (RSD)	1.1 - 13.9% (intra-day), 3.3 - 12.7% (inter-day) <sup>[1]</sup>	<15%	Generally <20%
Selectivity	High	Moderate	High
Throughput	High	Moderate	Moderate
Typical Application	Trace-level analysis in complex matrices	Routine analysis in less complex matrices	Broad-spectrum pesticide screening

## Experimental Protocols

### Sample Preparation: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe)

The QuEChERS method is a widely adopted sample preparation technique for the analysis of pesticide residues in various matrices.

#### Materials:

- Homogenized sample (e.g., soil, water, food product)
- Acetonitrile (ACN)
- Magnesium sulfate ( $MgSO_4$ ), anhydrous
- Sodium chloride (NaCl)

- Dispersive solid-phase extraction (d-SPE) sorbents (e.g., primary secondary amine - PSA)
- Centrifuge tubes (15 mL and 50 mL)

**Procedure:**

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Shake vigorously for 1 minute.
- Add the salting-out mixture (e.g., 4 g MgSO<sub>4</sub> and 1 g NaCl).
- Shake vigorously for 1 minute and then centrifuge at  $\geq$ 3000 rcf for 5 minutes.
- Transfer an aliquot of the upper acetonitrile layer to a 15 mL d-SPE tube containing MgSO<sub>4</sub> and PSA.
- Shake for 30 seconds and centrifuge at  $\geq$ 3000 rcf for 5 minutes.
- The resulting supernatant is ready for analysis by LC-MS/MS or GC-MS.

## **Analytical Method: UPLC-MS/MS**

This method provides high sensitivity and selectivity for the quantification of **propisochlor**.

**Instrumentation:**

- Waters ACQUITY UPLC system or equivalent
- Mass spectrometer with an electrospray ionization (ESI) source

**Chromatographic Conditions:**

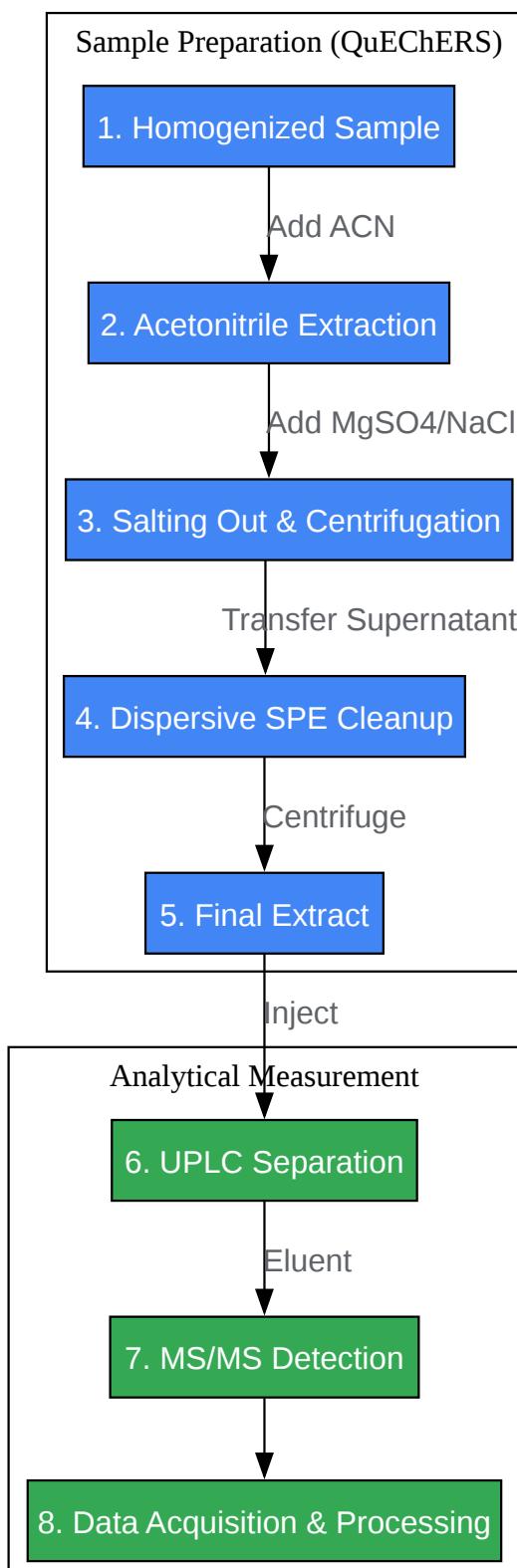
- Column: ACQUITY UPLC BEH C18 column (e.g., 2.1 x 50 mm, 1.7  $\mu$ m)
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B)

- Flow Rate: 0.3 mL/min
- Injection Volume: 5  $\mu$ L
- Column Temperature: 40 °C

Mass Spectrometry Conditions:

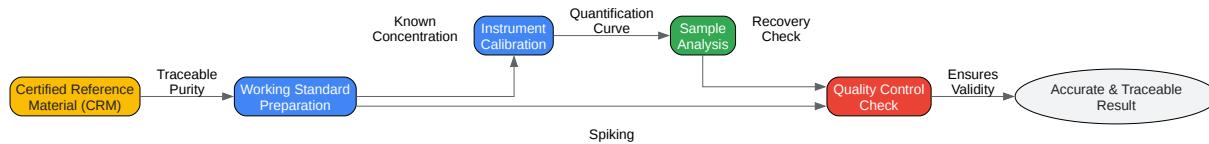
- Ionization Mode: Positive electrospray ionization (ESI+)
- Multiple Reaction Monitoring (MRM) Transitions: Specific precursor and product ions for **propisochlor** should be optimized.

## Visualizations



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Caption: Experimental workflow for **propisochlor** analysis.



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Caption: Role of CRMs in ensuring analytical quality.

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